

Essential Safety and Logistical Information for Handling Ritonavir-13C,d3

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Compound of Interest

Compound Name: Ritonavir-13C,d3

Cat. No.: B12417070

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ritonavir-13C,d3**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Hazard Summary: **Ritonavir-13C,d3** is harmful if swallowed, in contact with skin, or if inhaled. [1][2] It is suspected of causing cancer and may damage fertility or the unborn child. [1][3] The compound can also cause serious eye irritation and may lead to organ damage through prolonged or repeated exposure. [1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ritonavir-13C,d3** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety goggles. [4] [5]
Skin Protection	Wear protective gloves and impervious clothing. [1] [5] The specific glove material should be chosen based on the solvent used.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. [5]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)[\[6\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[1\]](#)

Storage:

- Keep the container tightly closed.[\[2\]](#)[\[6\]](#)
- Store in a dry and well-ventilated place.[\[2\]](#)[\[6\]](#)
- For product quality, refrigeration is recommended.[\[6\]](#)

First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2][6] Seek medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2][6] If skin irritation persists, consult a physician. Remove and wash contaminated clothing before reuse.
Inhalation	Move the person to fresh air.[2][3] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Rinse mouth with water.[1][2] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

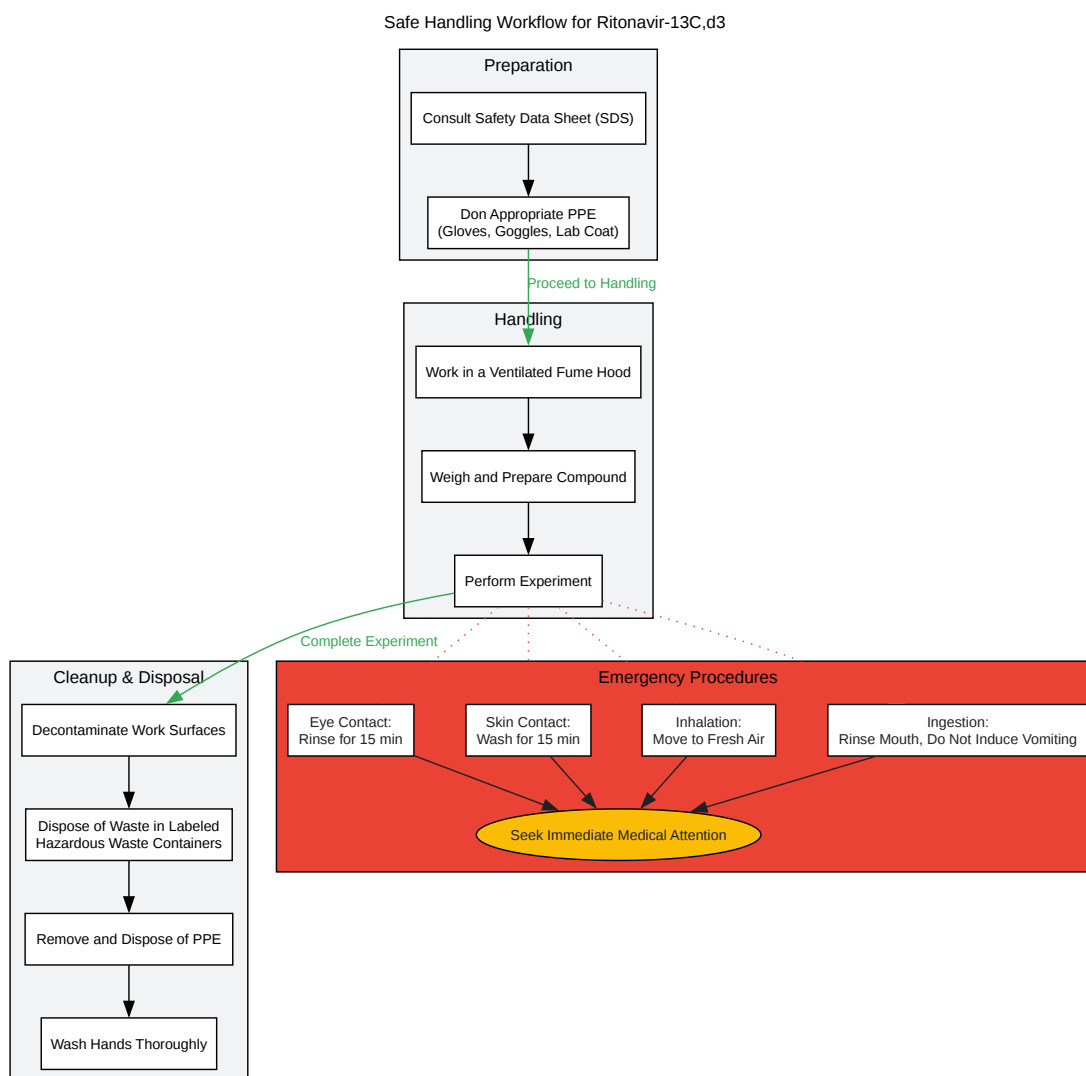
Disposal Plan

All waste materials must be handled as hazardous waste.

- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[6]
- **Regulatory Compliance:** Consult and adhere to all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[6]
- **Disposal Containers:** Use suitable, labeled, and closed containers for waste disposal.[6]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Ritonavir-13C,d3** in a laboratory setting.



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Caption: Workflow for safe handling of **Ritonavir-13C,d3**.

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